

Proper Disposal Procedures for Mesurol (Methiocarb)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Mesurol

Cat. No.: B097887

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The following guidelines provide essential safety and logistical information for the proper disposal of Mesurol (methiocarb) and its containers. These procedures are designed for researchers, scientists, and drug development professionals to ensure safe handling and environmental protection.

Waste and Container Disposal

Proper disposal of Mesurol waste and its containers is crucial to prevent environmental contamination and harm to wildlife and humans.^{[1][2]} Wastes generated from the use of this product can be disposed of on-site or at an approved waste disposal facility.^{[2][3]} For specific guidance on pesticide-related waste, it is recommended to contact your state's environmental or agricultural department, or the regional office of the Environmental Protection Agency (EPA).^[2]

| Disposal Item | Procedure | Citations |
|-------------------------------|--|--------------|
| Mesurool Waste/Unused Product | <ul style="list-style-type: none">Engage a reputable disposal contractor for transport to an approved landfill.Do not discharge any waste into drains or sewers. | [1] |
| Empty Containers (Bags) | <ul style="list-style-type: none">Ensure the bag is completely empty.Primary Method: Puncture and bury the empty bag in a local authority landfill.Alternative (No Landfill): Bury the bag at a depth of at least 500 mm in a designated disposal pit, located away from waterways, vegetation, and tree roots.Other Options: Offer for recycling if available, or incinerate if permitted by state and local authorities. If incinerating, stay out of the smoke.Prohibition: Do not burn empty bags or reuse them for any other purpose. | [1][3][4][5] |

Spill Cleanup Protocol

Immediate and safe cleanup of Mesurool spills is necessary to prevent exposure and environmental contamination.

Step 1: Secure the Area

- Immediately keep all people and animals away from the spill area.[1]
- Personnel involved in the cleanup must wear appropriate Personal Protective Equipment (PPE), including protective clothing, gloves, and eye protection.[1] If dust is present, a dust mask is required.[1]

- Do not eat, drink, or smoke during the cleanup process.[1]

Step 2: Contain the Spill

- Prevent the spilled material from entering drains, sewers, or watercourses.[1]
- Use materials like sand or earth to create a bund around the spill.[1]

Step 3: Clean and Collect

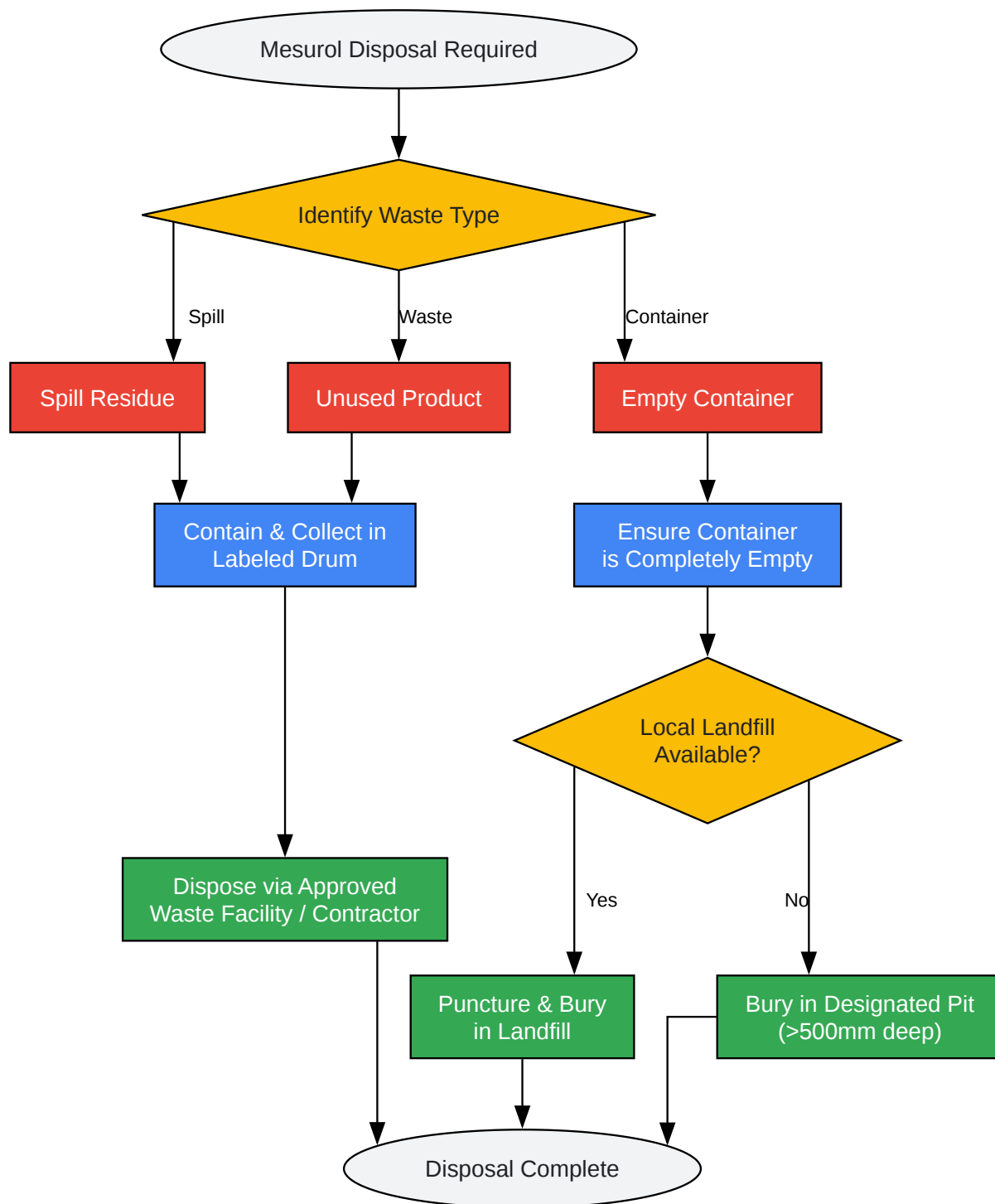
- Carefully sweep or vacuum the spilled material, avoiding the creation of dust.[1][6] For larger spills, a damp absorbent material like sand or soil can be used to cover it before sweeping.
[6]
- Place the collected material into a suitable, sealable, and properly labeled recovery drum for disposal.[1]
- Clean the affected area with a damp cloth, and place the cloth into the recovery drum as well.[1]

Step 4: Decontamination and Final Disposal

- Scrub the contaminated area with a detergent and bleach solution, and then rinse with water.
[2]
- Collect any wash solution with a dry absorbent material and dispose of it properly.[2]
- If contamination of waterways is unavoidable, immediately notify the local water authority.[1]
- Dispose of the sealed recovery drums according to the waste disposal procedures outlined above.

Mesurol Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of Mesurol waste and containers.



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Caption: Workflow for Mesurol waste and container disposal.

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- To cite this document: BenchChem. [Proper Disposal Procedures for Mesurol (Methiocarb)]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b097887#mesuol-proper-disposal-procedures>]

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